

Safeguarding Your Research: A Comprehensive Guide to Handling Butyl 4-Nitrobenzoate

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For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **Butyl 4-nitrobenzoate** (CAS No. 120-48-9). Adherence to these procedures is essential for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Immediate Precautions

Butyl 4-nitrobenzoate is classified as a hazardous substance. Key hazards include:

- Skin Irritation: Causes skin irritation.[1]
- Serious Eye Irritation: Causes serious eye irritation.[1]
- Respiratory Irritation: May cause respiratory irritation.[1]

Immediate precautionary measures include avoiding all personal contact, including inhalation of dust or vapors, and ensuring work is conducted in a well-ventilated area, preferably a chemical fume hood.[2]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Butyl 4-nitrobenzoate** to mitigate exposure risks.



PPE Category	Specification	
Hand Protection	Butyl rubber gloves are highly recommended for handling nitro compounds.[3] If unavailable, heavy-duty nitrile gloves (minimum 5 mil thickness) may be used for splash protection, but must be replaced immediately upon contamination.[4] Breakthrough times for nitrile gloves with nitroaromatics can be very short.[4]	
Eye Protection	Chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 are required.[5]	
Face Protection	A face shield should be worn in addition to safety goggles, especially when there is a risk of splashing or when handling larger quantities.	
Body Protection	A chemically resistant lab coat should be worn and fully buttoned. For tasks with a higher risk of splashing, a chemically resistant apron should also be worn.	
Respiratory Protection	Work should be conducted in a certified chemical fume hood to avoid inhalation. If a fume hood is not available or if dust/aerosol generation is unavoidable, a NIOSH-approved respirator with an organic vapor cartridge is required. For concentrations up to 10 ppm, an air-purifying respirator with organic vapor cartridges is recommended. For higher or unknown concentrations, a supplied-air respirator is necessary.[6][7]	

Safe Handling and Operational Plan

A systematic approach is crucial for the safe handling of **Butyl 4-nitrobenzoate**.



Preparation:

- Review the Safety Data Sheet (SDS): Before beginning work, thoroughly read and understand the SDS for Butyl 4-nitrobenzoate.
- Ensure Engineering Controls are Functional: Verify that the chemical fume hood is working correctly and that an eyewash station and safety shower are readily accessible.[5]
- Assemble all Necessary PPE: Don all required PPE as specified in the table above before entering the work area.
- Prepare Spill Cleanup Materials: Have a spill kit rated for chemical spills readily available.

Handling:

- Work in a Designated Area: Conduct all manipulations of Butyl 4-nitrobenzoate within a certified chemical fume hood.
- Avoid Dust and Aerosol Generation: When transferring solid material, use techniques that minimize dust formation.
- Keep Containers Closed: Ensure that containers of Butyl 4-nitrobenzoate are kept tightly sealed when not in use.
- Prevent Contamination: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory.
- Wash Hands Thoroughly: After handling the chemical and before leaving the laboratory,
 wash hands thoroughly with soap and water, even if gloves were worn.[2]

Emergency Procedures

In the event of an exposure or spill, follow these procedures immediately:

• Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[8][9]



- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing and wash it before reuse. Seek medical attention if irritation persists. [8][9]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[8][9]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk. Seek immediate medical attention.[8][9]
- Spill: For minor spills, absorb the material with an inert, non-combustible absorbent (e.g., sand, vermiculite). Place the contaminated material into a sealed, labeled container for hazardous waste disposal. For major spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department.

Disposal Plan

All waste containing **Butyl 4-nitrobenzoate** must be treated as hazardous waste.

Waste Segregation and Collection:

- Solid Waste: Collect unused or contaminated solid Butyl 4-nitrobenzoate and any grossly contaminated disposable labware (e.g., weighing paper, pipette tips) in a designated, sealed, and clearly labeled container for solid organic waste.
- Liquid Waste: Collect solutions containing Butyl 4-nitrobenzoate in a separate, sealed, and clearly labeled container for non-halogenated organic liquid waste. Do not mix with aqueous, halogenated, or heavy metal waste streams.
- Contaminated PPE: Dispose of all used gloves and other contaminated disposable PPE in the designated solid hazardous waste container.

Disposal Procedure:

 Labeling: All waste containers must be accurately labeled with the words "Hazardous Waste," the full chemical name "Butyl 4-nitrobenzoate," and the associated hazards (Irritant).



- Storage: Store hazardous waste in a designated, well-ventilated, and secure area, away from incompatible materials.
- Pickup: Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste. Do not dispose of **Butyl 4-nitrobenzoate** down the drain or in the regular trash.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C11H13NO4	[1]
Molecular Weight	223.22 g/mol	[1]
Melting Point	35-39 °C	[10]
Boiling Point	160 °C at 8 mmHg	[10]
OSHA PEL (Nitrobenzene)	1 ppm (5 mg/m³) TWA [skin]	[11][12]
NIOSH REL (Nitrobenzene)	1 ppm (5 mg/m³) TWA [skin]	[11]
ACGIH TLV (Nitrobenzene)	1 ppm (5 mg/m³) TWA [skin]	[11]

Note: Occupational exposure limits for **Butyl 4-nitrobenzoate** have not been established. The limits for the structurally related compound Nitrobenzene are provided for guidance.

Experimental Workflow



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Caption: Workflow for the safe handling and disposal of **Butyl 4-nitrobenzoate**.



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